

Application Note: Preparation of Ceftazidime Pentahydrate Solutions for Laboratory Use

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Compound of Interest

Compound Name: *Ceftazidime pentahydrate*

Cat. No.: *B7887694*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols for the preparation, sterilization, and storage of **ceftazidime pentahydrate** solutions for standard laboratory applications, including microbiology and cell culture. Ceftazidime is a third-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria, including *Pseudomonas aeruginosa*.^{[1][2][3]} Proper solution preparation is critical for ensuring the antibiotic's stability and efficacy in experimental settings. This note includes quantitative data on solubility and stability, step-by-step methodologies, and a visual workflow to ensure accuracy and reproducibility.

Quantitative Data Summary

The physical and chemical properties of **ceftazidime pentahydrate** are essential for preparing accurate and stable solutions.

Table 1: Solubility of Ceftazidime Pentahydrate

Solvent	Solubility	Reference
Water	0.028 mg/mL to 360 mg/L	[4][5]
Phosphate-Buffered Saline (PBS, pH 7.2)	Approx. 5 mg/mL	[6]
Acidic and Alkali Solvents	Soluble	[3]
Ethanol	0.2 mg/mL	[5]
DMSO	0.2 mg/mL	[5]

Note: Commercial formulations for injection often contain sodium carbonate (approx. 118 mg/g) or L-arginine (349 mg/g) to facilitate dissolution in water, achieving much higher concentrations (e.g., 90-170 mg/mL).[7][8][9] When using pure **ceftazidime pentahydrate** powder, solubility in neutral aqueous buffers may be limited.

Table 2: Stability of Reconstituted Ceftriaxone Solutions

Storage Condition	Duration	Stability	Reference
Room Temperature (15-25°C)	Up to 12-24 hours	<10% degradation	[10][11][12]
Refrigerated (2-8°C)	Up to 7 days	Stable	[8][10][13]
Frozen (-20°C)	Up to 3 months	Stable (in Sterile Water for Injection)	[12]
In Solvent (-80°C)	Up to 6 months	Stable	[2]

Note: Stability can be pH-dependent, with maximum stability observed between pH 4.5 and 6.5.[13] Solutions tend to darken over time, but within the recommended storage periods, this does not typically affect potency.[12]

Experimental Protocols

These protocols detail the preparation of stock and working solutions of **ceftazidime pentahydrate** for general lab use.

Materials and Equipment

- **Ceftazidime Pentahydrate** powder (MW: 636.65 g/mol)^{[1][7]}
- Sterile, nuclease-free water or desired aqueous buffer (e.g., PBS)
- Analytical balance
- Sterile conical tubes (15 mL and 50 mL)
- Vortex mixer
- Sterile disposable syringes
- Sterile syringe filters (0.22 µm pore size)
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol 1: Preparation of a 10 mg/mL Ceftazidime Stock Solution

This protocol is a standard method for creating a concentrated stock solution that can be diluted for various experimental needs.

Calculations: The molecular weight of **ceftazidime pentahydrate** is 636.65 g/mol . To prepare a solution with a specific molarity or to account for the water content, use the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

- **Weighing:** In a sterile microcentrifuge tube or on weighing paper, carefully weigh out 100 mg of **ceftazidime pentahydrate** powder using an analytical balance.
- **Dissolution:** Transfer the powder to a sterile 15 mL conical tube. Add 10 mL of sterile water or PBS (pH 7.2) to the tube. For aqueous solutions, direct dissolution can be performed in the buffer.^[6]

- **Mixing:** Cap the tube securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear and range from light yellow to amber.^{[7][8]} If dissolution is difficult, gentle warming or sonication can be used, but avoid excessive heat.
- **Sterilization:** Draw the entire solution into a sterile syringe. Attach a 0.22 µm sterile syringe filter to the tip.^[2]
- **Aliquoting and Storage:** Dispense the sterilized solution into sterile, labeled cryovials in appropriate aliquot volumes to avoid repeated freeze-thaw cycles. Store the stock solution aliquots at -20°C for up to 3 months or at -80°C for up to 6 months.^{[2][12]} For short-term use, the solution can be stored at 2-8°C for up to 7 days.^[10]

Protocol 2: Preparation of Working Solutions

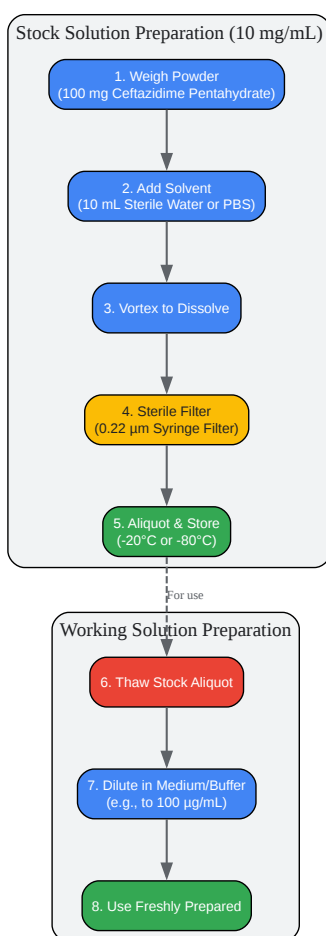
Working solutions are prepared by diluting the stock solution to the final concentration required for the experiment (e.g., for antimicrobial susceptibility testing or as a cell culture supplement).

- **Thawing:** Thaw a single aliquot of the 10 mg/mL stock solution at room temperature or on ice.
- **Calculation of Dilution:** Use the formula $C_1V_1 = C_2V_2$ to determine the volume of stock solution needed.
 - C_1 = Concentration of stock solution (10 mg/mL)
 - V_1 = Volume of stock solution to be determined
 - C_2 = Desired final concentration (e.g., 100 µg/mL)
 - V_2 = Final volume of working solution (e.g., 10 mL)
 - Example: To make 10 mL of a 100 µg/mL solution: $V_1 = (100 \text{ µg/mL} \times 10 \text{ mL}) / 10,000 \text{ µg/mL} = 0.1 \text{ mL (or 100 µL)}$
- **Dilution:** In a sterile tube, add 9.9 mL of the desired sterile medium or buffer. Add 100 µL of the 10 mg/mL stock solution.

- Mixing and Use: Mix the working solution thoroughly by gentle inversion or pipetting. Use the freshly prepared working solution on the same day for optimal results.[2][6]

Experimental Workflow Visualization

The following diagram illustrates the logical flow for preparing **ceftazidime pentahydrate** stock and working solutions.



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Caption: Workflow for preparing **ceftazidime pentahydrate** solutions.

Safety and Handling Precautions

- Handle **ceftazidime pentahydrate** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.

- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, as the compound may be hazardous.[6]
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information before use.
- Solutions should be inspected for particulate matter and discoloration prior to use. Do not use if precipitates or haziness are observed.[14]
- Ceftazidime is incompatible with certain substances, including aminoglycoside solutions, vancomycin, and sodium bicarbonate; do not mix them in the same container.[14][15]

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